

SNAP 94847 Hydrochloride: Application Notes and Protocols for Operant Conditioning Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SNAP 94847 hydrochloride

Cat. No.: B2784360

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Introduction

SNAP 94847 hydrochloride is a potent and selective antagonist for the melanin-concentrating hormone receptor 1 (MCH1).^{[1][2]} MCH, a hypothalamic neuropeptide, is implicated in the regulation of feeding behavior, energy homeostasis, and mood.^{[3][4]} Its effects in rodents are primarily mediated through the MCH1 receptor.^{[3][5]} Antagonism of this receptor has been shown to decrease food-reinforced operant responding, highlighting its potential in studying the neurobiology of motivation and reward, as well as in the development of therapeutics for eating disorders and obesity.^{[1][5][6]} These application notes provide detailed protocols for the use of **SNAP 94847 hydrochloride** in operant conditioning studies, along with relevant pharmacological data and pathway diagrams.

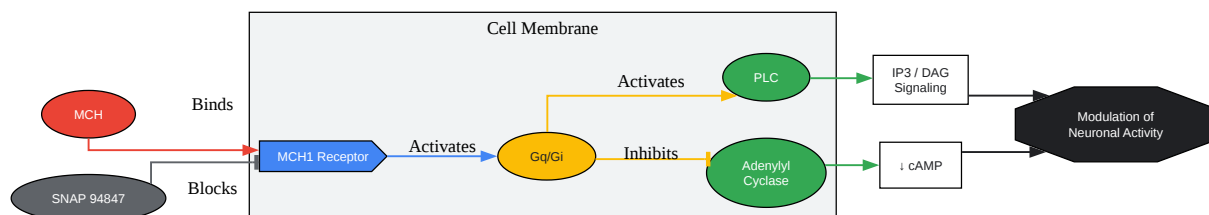
Pharmacological Profile

SNAP 94847 hydrochloride is a high-affinity MCH1 receptor antagonist with excellent selectivity over other receptors, making it a precise tool for investigating the MCH system.^{[1][2]}

Parameter	Value	Reference
Ki	2.2 nM	[1][2]
Kd	530 pM	[1][2]
Selectivity	>80-fold over α 1A receptors	[1]
Selectivity	>500-fold over D2 receptors	[1]
Bioavailability (rat, oral)	59%	
Half-life (rat, oral)	5.2 h	

MCH1 Receptor Signaling Pathway

The melanin-concentrating hormone (MCH) exerts its effects by binding to the MCH1 receptor, a G-protein coupled receptor (GPCR). This interaction initiates a signaling cascade that modulates neuronal activity. SNAP 94847 acts by blocking this initial binding step.



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Caption: MCH1 Receptor Signaling Cascade and Point of Antagonism by SNAP 94847.

Operant Conditioning Studies: Food Reinforcement

Systemic administration of SNAP 94847 has been demonstrated to decrease operant responding for high-fat food rewards in rats.[5][6] The following protocols are based on established methodologies.[5]

Quantitative Data from In Vivo Studies

Species	Doses (i.p.)	Vehicle	Key Findings	Reference
Rat	3, 10, 30 mg/kg	20% 2-hydroxypropyl- β -cyclodextrin	Decreased number of high-fat pellets earned at 30 mg/kg. No effect on pellet-priming, cue, or yohimbine-induced reinstatement.	[5]
Rat	10, 15, 30 mg/kg	20% 2-hydroxypropyl- β -cyclodextrin	Blocked MCH-induced reinstatement of food seeking.	[5]
Mouse	20 mg/kg (p.o.)	Not specified	Anxiolytic-like effects in light/dark and novelty-suppressed feeding tests.	[3]

Note: Doses of 3-30 mg/kg (i.p.) in rats result in approximately 30-90% MCH1 receptor occupancy in the brain.[5]

Experimental Protocol: Food-Reinforced Operant Responding in Rats

This protocol details the steps to assess the effect of SNAP 94847 on operant responding for a palatable food reward.

Animals and Housing

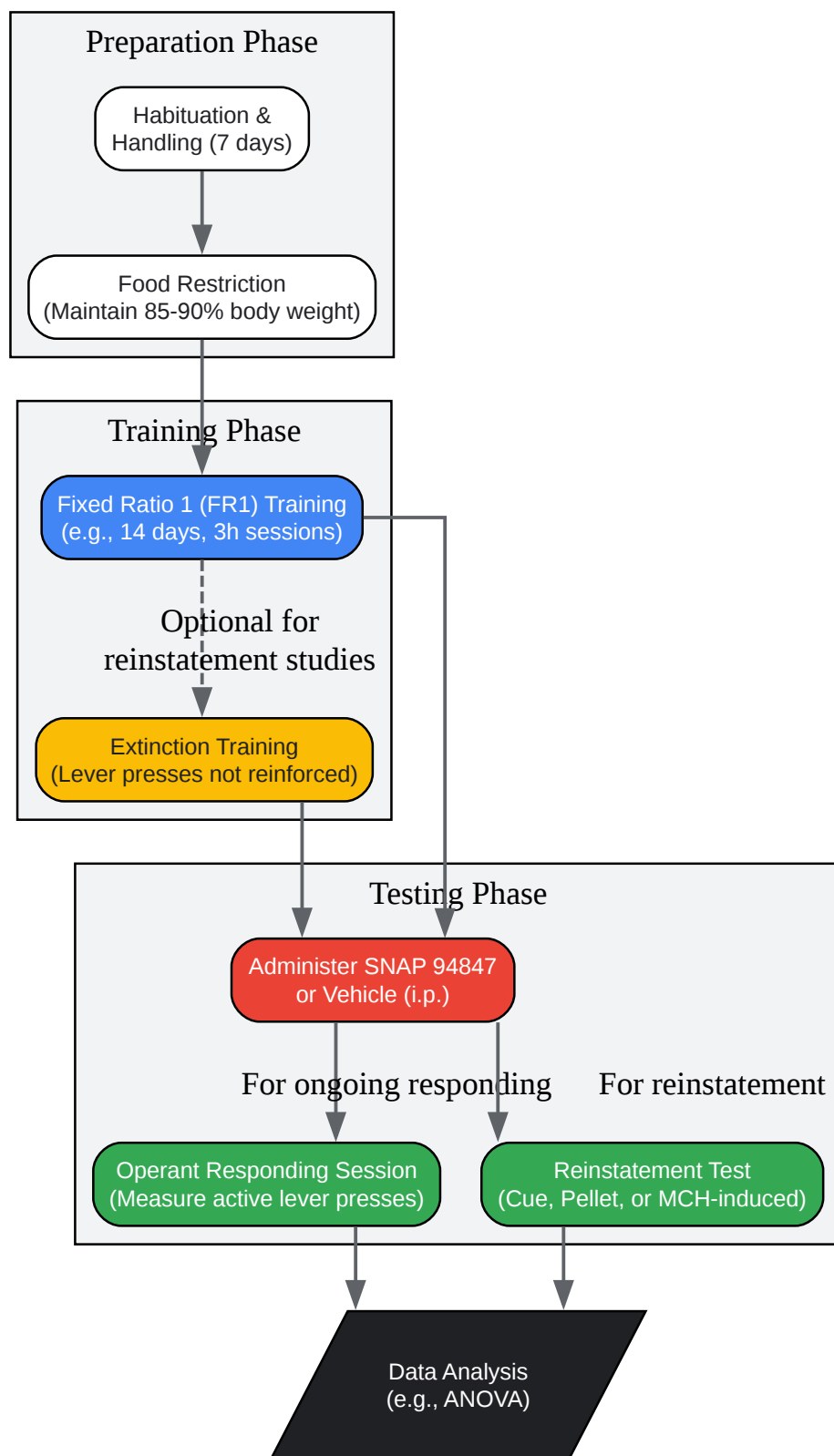
- Species: Male Wistar or Sprague-Dawley rats.

- Housing: Single-housed in a temperature- and humidity-controlled vivarium with a 12-h light/dark cycle.
- Diet: Maintain rats on a restricted diet (e.g., 16-20 g of standard chow per day) to maintain approximately 85-90% of their free-feeding body weight.^{[5][7]} This motivates responding for the food reward. Provide water ad libitum.

Apparatus

- Standard operant conditioning chambers (e.g., Med Associates).^[5]
- Each chamber should be equipped with two levers. Only one "active" lever should deliver the reward.^[5]
- A pellet dispenser that delivers a high-fat, palatable food pellet (e.g., 45-mg pellets, 35% fat).^[5]
- A computer with software to control the apparatus and record data.

Experimental Workflow



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Caption: Experimental workflow for an operant conditioning study using SNAP 94847.

Detailed Procedure

a. Habituation and Handling:

- Handle the rats for several minutes daily for at least one week prior to training to acclimate them to the experimenter.[7]
- Habituate rats to the operant chambers for one or two sessions where pellets are delivered non-contingently.

b. Training (Fixed Ratio 1 Schedule):

- Place rats in the operant chambers for daily sessions (e.g., 3 hours).[5]
- Program the chambers so that a single press on the "active" lever results in the delivery of one food pellet (FR1 schedule).
- Presses on the "inactive" lever should be recorded but have no consequence.
- Continue training until a stable baseline of responding is achieved (e.g., less than 20% variation in active lever presses over three consecutive days). This may take approximately 14 days.[5]

c. Drug Preparation and Administration:

- Prepare **SNAP 94847 hydrochloride** fresh daily.
- Dissolve the compound in a vehicle of 20% 2-hydroxypropyl- β -cyclodextrin (encapsin).[5]
- Administer the desired dose (e.g., 3, 10, or 30 mg/kg) via intraperitoneal (i.p.) injection.[5]
The injection volume is typically 1 ml/kg.[5]
- Administer the drug or vehicle 30-60 minutes prior to the start of the test session.

d. Testing:

- Use a within-subjects design where each rat receives each dose of SNAP 94847 and the vehicle in a counterbalanced order.[5]

- Allow at least 48 hours between test sessions to ensure drug washout.^[5]
- Place the rat in the chamber and run the operant conditioning program as in training.
- Record the total number of active and inactive lever presses, and the number of pellets earned over the session.

e. (Optional) Reinstatement Protocol:

- Extinction: After stable responding is established, begin extinction sessions where active lever presses no longer deliver pellets. Continue until responding is significantly reduced (e.g., <25% of the training baseline).
- Reinstatement Test: Administer SNAP 94847 or vehicle. Induce reinstatement of food-seeking behavior through one of the following methods:
 - Cue-induced: Present the conditioned cues (e.g., tone and light) that were previously paired with pellet delivery.
 - Pellet-priming: Deliver a few pellets non-contingently at the start of the session.^[5]
 - Stress-induced: Administer a pharmacological stressor like yohimbine (2 mg/kg, i.p.).^[5]
 - MCH-induced: Administer MCH intracerebroventricularly (i.c.v.).^[5]
- Measure the number of lever presses during the reinstatement session.

Data Analysis

- The primary dependent variable is the number of pellets earned or active lever presses.
- Analyze the data using an appropriate statistical method, such as a repeated-measures analysis of variance (ANOVA), with drug dose and session time as within-subjects factors.^[5]
- Post-hoc tests should be used to compare individual dose effects to the vehicle control.

Safety and Handling

- **SNAP 94847 hydrochloride** should be handled in accordance with standard laboratory safety procedures.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- For storage, desiccate at room temperature.[1]

Conclusion

SNAP 94847 hydrochloride is a valuable pharmacological tool for investigating the role of the MCH1 receptor in reward, motivation, and feeding behavior. Its high potency and selectivity allow for targeted antagonism of the MCH system. The protocols outlined above provide a framework for conducting robust operant conditioning studies to explore the effects of this compound. Researchers should note that while SNAP 94847 effectively reduces ongoing operant responding for palatable food, it appears to have minimal impact on the reinstatement of food-seeking behavior induced by cues, priming, or stress.[5] This suggests a specific role for the MCH1 receptor in the consummatory aspects of reward rather than relapse-like behaviors.

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References

- 1. SNAP 94847 hydrochloride | Selective MCH1 Antagonist | Tocris Bioscience [tocris.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Efficacy of the MCHR1 antagonist N-[3-(1-{[4-(3,4-difluorophenoxy)phenyl]methyl}(4-piperidyl))-4-methylphenyl]-2-methylpropanamide (SNAP 94847) in mouse models of anxiety and depression following acute and chronic administration is independent of hippocampal neurogenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. ndineuroscience.com [ndineuroscience.com]

- 5. Effects of the MCH1 receptor antagonist SNAP 94847 on high-fat food-reinforced operant responding and reinstatement of food seeking in rats - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Recent Updates on the Melanin-Concentrating Hormone (MCH) and Its Receptor System: Lessons from MCH1R Antagonists - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Muscarinic antagonists impair multiple aspects of operant discrimination learning and performance - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [SNAP 94847 Hydrochloride: Application Notes and Protocols for Operant Conditioning Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2784360#snap-94847-hydrochloride-for-operant-conditioning-studies]

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